Essential Safety and Handling Guide for Tetramethylsilane (TMS)

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Compound of Interest

Compound Name:	*Tms-ct*
CAS No.:	*158111-10-5*
Cat. No.:	*B119462*

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling Tetramethylsilane (TMS). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risks associated with this chemical.

Tetramethylsilane, commonly known as TMS, is a chemical compound with the formula $Si(CH_3)_4$. It is widely used as an internal standard in nuclear magnetic resonance (NMR) spectroscopy.[1][2] While invaluable in research, TMS is an extremely flammable liquid and vapor, necessitating stringent safety measures.[3][4][5]

Hazard Identification and Immediate Precautions

TMS poses several hazards that require immediate attention and adherence to safety protocols. It is classified as an extremely flammable liquid.[3][4][5] The primary health hazards are associated with inhalation and eye contact.

Key Hazards:

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- Extreme Flammability: TMS is highly flammable, with a very low flash point.[1][6] Vapors can form explosive mixtures with air and may travel to a source of ignition and flash back.[5][7]
- Health Hazards: May be harmful if inhaled, causing irritation to the respiratory tract with symptoms like coughing, headache, and nausea.[8] It can cause serious eye irritation.[9][10]

Upon any accidental exposure, immediate action is crucial. In case of inhalation, move the individual to fresh air.[11] If there is eye contact, rinse cautiously with water for several minutes.[4] For skin contact, wash the affected area with soap and water.[11] In the event of ingestion, do not induce vomiting and seek immediate medical attention.[10][12]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling TMS to prevent exposure.

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or glasses with side shields are required.[8][9] Contact lenses should not be worn.[8]
Hand Protection	Neoprene or nitrile rubber gloves are recommended.[8]
Skin and Body Protection	A lab coat or flame-retardant antistatic protective clothing should be worn.[5][8]
Respiratory Protection	A NIOSH-certified organic vapor respirator should be used when ventilation is inadequate or for spill cleanup.[8]

Safe Handling and Storage

Proper handling and storage procedures are essential to maintain a safe laboratory environment when working with TMS.

Handling Protocols:

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- Work in a well-ventilated area, preferably in a chemical fume hood.[8]
- Ground and bond containers and receiving equipment to prevent static discharge.[4][8]
- Use only non-sparking tools.[8]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Avoid contact with skin and eyes, and do not breathe vapors.[8]

Storage Protocols:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.[8][9]
- Keep containers tightly closed.[4][8]
- Store in a flammables-approved cabinet.
- Refrigerated storage (2-8°C) is recommended.[11][12]

Spill and Emergency Procedures

In the event of a spill or emergency, a clear and immediate response is critical to mitigate risks.

Spill Response:

- Evacuate: Immediately evacuate all personnel from the affected area.
- Eliminate Ignition Sources: Remove all sources of ignition.[8]
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, use an inert absorbent material. For large spills, dike the area to prevent spreading.[10]
- Cleanup: Wear appropriate PPE and use non-sparking tools to clean up the spill.[8] Collect the absorbed material in a sealed container for disposal.

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Fire Response:

- Use dry chemical, foam, or carbon dioxide extinguishers. Do not use water as it may be ineffective.[8]
- If a fire occurs, evacuate the area and contact emergency services.

Disposal Plan

TMS and any contaminated materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[9]

Disposal Steps:

- Segregation: Collect TMS waste in a dedicated, properly labeled, and sealed container.
- Labeling: Clearly label the waste container as "Hazardous Waste - Tetramethylsilane."
- Storage: Store the waste container in a designated hazardous waste accumulation area.
- Disposal: Arrange for pickup and disposal by a licensed hazardous waste disposal company. Do not dispose of TMS down the drain.[8]

Experimental Protocols and Data

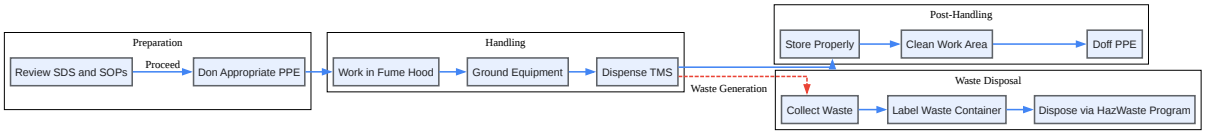
Physical and Chemical Properties of Tetramethylsilane:

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Property	Value
Molecular Formula	$C_4H_{12}Si$
Molecular Weight	88.22 g/mol
Appearance	Colorless liquid
Boiling Point	26-28 °C
Melting Point	-99 °C
Flash Point	-27 °C (closed cup)
Density	0.648 g/mL at 25 °C
Solubility in Water	Insoluble

(Data sourced from PubChem and various Safety Data Sheets)[5][6][13]

Workflow for Safe Handling of Tetramethylsilane



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Caption: Workflow for the safe handling of Tetramethylsilane from preparation to disposal.

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